

Safety Data Sheet for Tridecanoic Acid-d9: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tridecanoic acid-d9

Cat. No.: B15558899

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Disclaimer: A specific Safety Data Sheet (SDS) for **Tridecanoic acid-d9** was not located during the literature search. The following safety information is based on the available data for the non-deuterated form, Tridecanoic acid. It is a common practice to assume that the safety profile of a deuterated compound is comparable to its non-deuterated counterpart. This assumption is rooted in the understanding that deuteration—the substitution of hydrogen with its heavier isotope, deuterium—typically does not significantly alter the toxicological properties of a molecule. However, this has not been experimentally verified for this specific compound. Researchers and drug development professionals are advised to handle **Tridecanoic acid-d9** with the same precautions as Tridecanoic acid and should consult the supplier for the most specific and up-to-date safety information.

This technical guide provides a comprehensive overview of the safety data for Tridecanoic acid, intended for an audience of researchers, scientists, and professionals in drug development. The information has been compiled and synthesized from various safety data sheets and chemical databases.

Substance Identification and Physicochemical Properties

This section provides key identifiers and a summary of the physical and chemical properties of Tridecanoic acid.

Table 1: Substance Identification

Identifier	Value
Chemical Name	Tridecanoic acid
Synonyms	n-Tridecoic acid, Tridecylic acid[1][2][3]
CAS Number	638-53-9[1][2][3][4]
EC Number	211-341-1[4][5][6]
Molecular Formula	C ₁₃ H ₂₆ O ₂ [1][2]
Molecular Weight	214.34 g/mol [1][2][4]
RTECS Number	YD3850000[5]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid (crystals, flakes, or powder)[4]
Melting Point	41-42 °C (literature)[4]
Boiling Point	236 °C at 100 mmHg (literature)[4][7]
Flash Point	113 °C (235.4 °F) - closed cup[7][8]
Solubility	Soluble in water[9]
Density	0.41 g/cm ³ at 20 °C[9]

Hazard Identification and GHS Classification

Tridecanoic acid is classified as an irritant according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 3: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[8][9][10]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[8][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[7][9]

Signal Word: Warning[7][10]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[6]

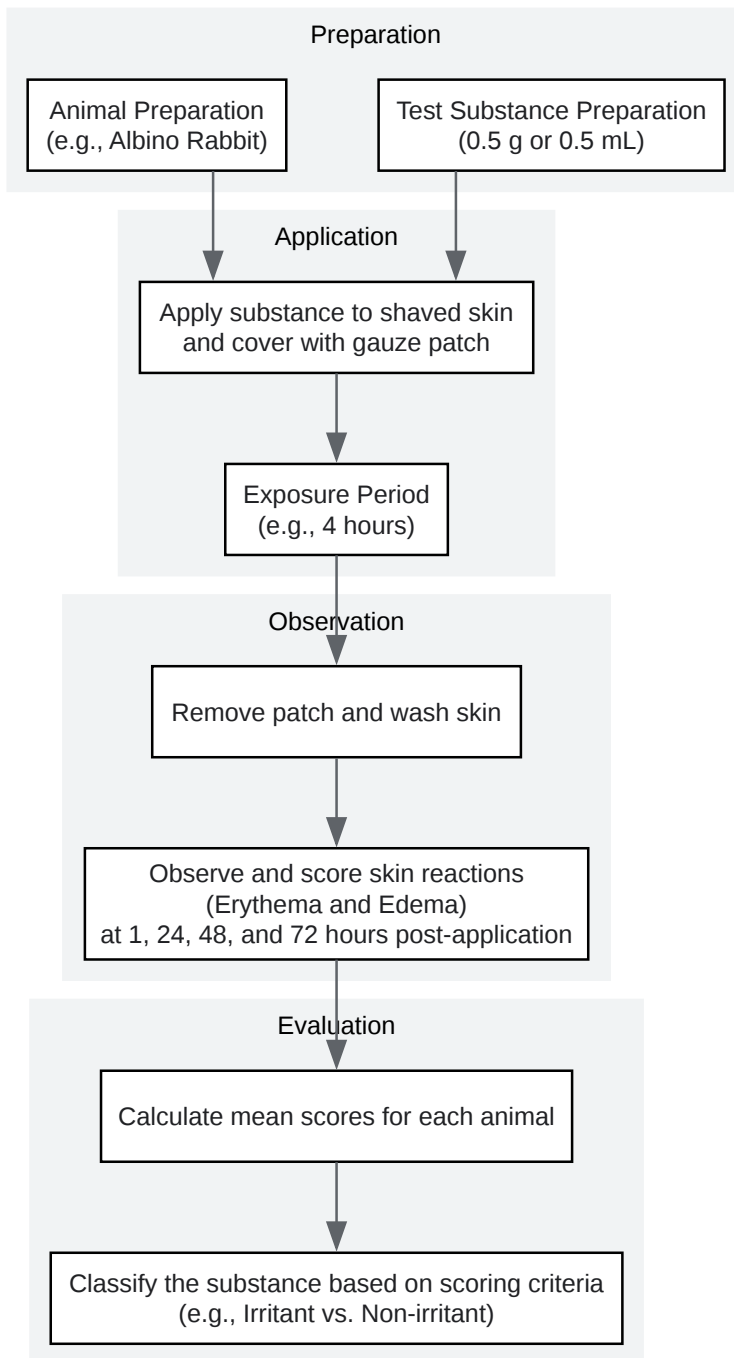
Experimental Protocols for Safety Assessment

While detailed, substance-specific experimental protocols for the safety assessment of Tridecanoic acid are not explicitly provided in the reviewed safety data sheets, the classifications for skin and eye irritation are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Generalized Workflow for Skin Irritation Assessment (Based on OECD Test Guideline 404)

The following diagram illustrates a generalized workflow for assessing the potential of a chemical substance to cause skin irritation. This represents a typical experimental design that would be used to generate the data found in a safety data sheet.

Generalized Workflow for Skin Irritation Assessment



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Caption: A generalized workflow for in vivo skin irritation testing.

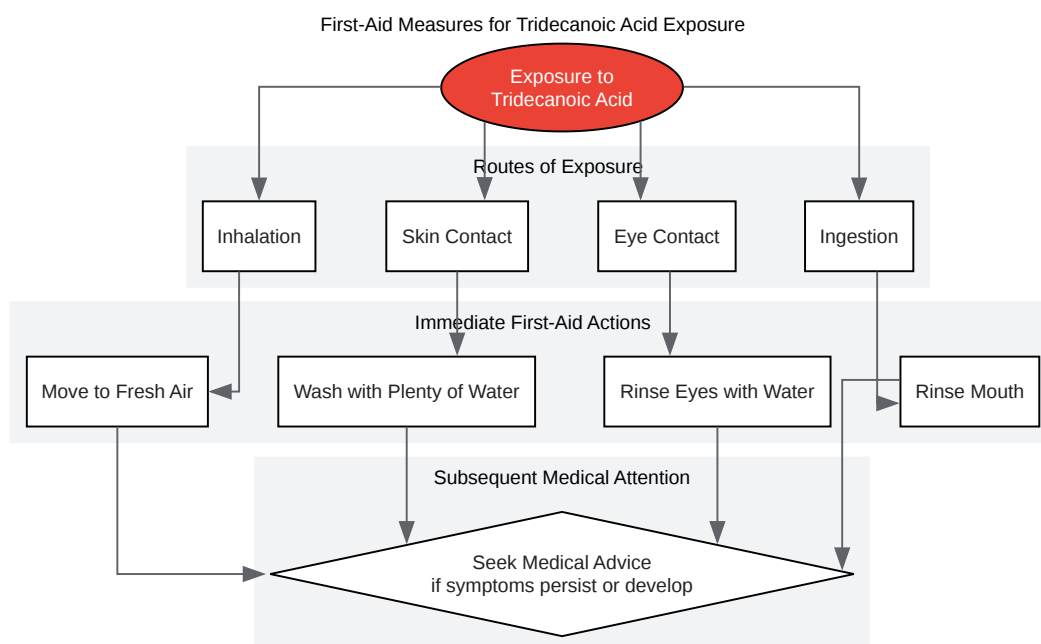
First-Aid Measures

In the event of exposure to Tridecanoic acid, the following first-aid measures are recommended.

Table 4: Recommended First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air and ensure they are comfortable for breathing. If the person feels unwell, seek medical attention from a POISON CENTER or physician.[10]
Skin Contact	Immediately wash the affected area with plenty of water. If skin irritation develops or persists, it is important to get medical advice. Contaminated clothing should be removed and laundered before reuse.[10]
Eye Contact	Rinse the eyes cautiously with water for several minutes. If contact lenses are present and can be easily removed, do so. Continue rinsing. If eye irritation persists, seek medical advice or attention.[10]
Ingestion	Rinse the mouth thoroughly with water. If the person feels unwell, contact a POISON CENTER or a doctor for guidance.[8]

The logical relationship of first-aid responses to different routes of exposure is depicted in the diagram below.



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Caption: A logical flow diagram of first-aid measures based on the route of exposure.

Handling and Storage Recommendations

- Handling: It is important to avoid contact with the skin and eyes. Measures should be taken to prevent the formation of dust and aerosols. In areas where dust is generated, appropriate exhaust ventilation should be provided.[11]
- Storage: The compound should be stored in a cool environment. The container must be kept tightly closed and stored in a dry, well-ventilated area.[11]

Toxicological Information

Detailed toxicological studies, such as LD50 values, were not consistently reported across the various safety data sheets that were reviewed. The main toxicological concerns are related to the irritant properties of the compound on the skin, eyes, and respiratory system. One source indicated an intravenous LD50 of 130 mg/kg in mice, which was reported to cause convulsions. [\[12\]](#)

Transport Information

Tridecanoic acid is generally not classified as a dangerous good for the purpose of transport. [\[9\]](#) [\[10\]](#) [\[11\]](#)

- UN Number: Not applicable. [\[10\]](#) [\[13\]](#) [\[14\]](#)

Conclusion

This technical guide has summarized the essential safety information for Tridecanoic acid, which is being utilized as a proxy for **Tridecanoic acid-d9** in the absence of specific data for the deuterated form. The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system. It is recommended that standard safe handling practices for solid chemical compounds, including the use of appropriate personal protective equipment, be followed. For the most detailed and lot-specific safety information, users must always refer to the Safety Data Sheet provided by their supplier.

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